

# The Multifaceted Structure of 12-Hydroxystearic Acid: A Technical Guide

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## Compound of Interest

Compound Name: **12-POHSA**

Cat. No.: **B8056025**

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## Introduction

12-Hydroxystearic acid (12-HO-HSA or **12-POHSA**), a saturated fatty acid derived from the hydrogenation of castor oil, is a versatile molecule with a unique structure that lends itself to a wide array of applications, from industrial lubricants to advanced drug delivery systems. Its defining feature is a hydroxyl group at the 12th carbon position of the stearic acid backbone, which imparts amphiphilic properties and the ability to form complex supramolecular structures. This technical guide provides an in-depth exploration of the structure of **12-POHSA**, its physicochemical properties, experimental protocols for its application, and its emerging role in biological signaling pathways.

## Chemical and Physical Properties

**12-POHSA** is an 18-carbon saturated fatty acid with a molecular formula of C<sub>18</sub>H<sub>36</sub>O<sub>3</sub> and a molecular weight of approximately 300.48 g/mol .<sup>[1]</sup> Its IUPAC name is 12-hydroxyoctadecanoic acid. The presence of both a hydrophilic hydroxyl group and a long hydrophobic alkyl chain allows for its unique self-assembly properties. A summary of its key quantitative properties is presented in Table 1.

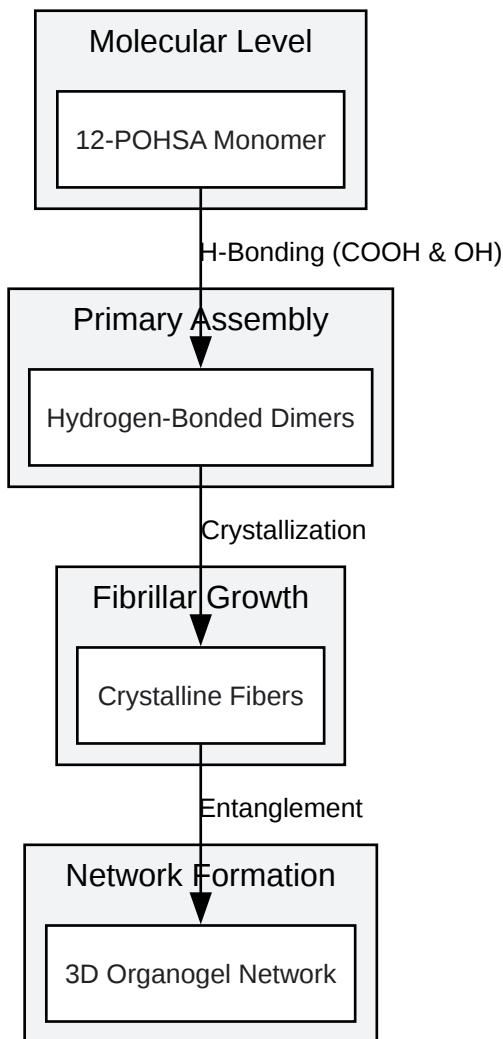
Property	Value	References
Molecular Formula	C <sub>18</sub> H <sub>36</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	300.48 g/mol	
Melting Point	71-79 °C	
Boiling Point	220 °C (at 10 mmHg)	
Solubility in Water	Practically insoluble	
Solubility in Organic Solvents	Soluble in ethanol, acetone, chloroform, and other organic solvents	
Appearance	White to yellowish waxy solid, powder, or flakes	
CAS Number	106-14-9	<a href="#">[1]</a>

## Supramolecular Structure and Self-Assembly

A cornerstone of **12-POHSA**'s functionality is its ability to self-assemble into intricate, three-dimensional networks, particularly in non-polar solvents, forming what are known as organogels. This process is primarily driven by hydrogen bonding between the carboxylic acid and hydroxyl groups of adjacent **12-POHSA** molecules. This leads to the formation of long, crystalline fibers that entangle to create a network capable of immobilizing the solvent.

The self-assembly process is a critical aspect of its structure and is fundamental to its applications in areas such as lubricants, cosmetics, and drug delivery. The following diagram illustrates the hierarchical self-assembly of **12-POHSA** molecules into a fibrous network.

## Self-Assembly of 12-POHSA

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Self-assembly of **12-POHSA** into an organogel network.

## Experimental Protocols

### Preparation of 12-POHSA Organogels

A common application of **12-POHSA** is in the formation of organogels, which can serve as matrices for controlled drug release.

### Methodology:

- Dissolution: **12-POHSA** is dispersed in a biocompatible organic solvent (e.g., vegetable oil, isopropyl myristate) at a desired concentration (typically 1-10% w/w).
- Heating: The mixture is heated to a temperature above the melting point of **12-POHSA** (approximately 80-90 °C) with continuous stirring until a clear, homogeneous solution is formed.
- Cooling: The solution is then allowed to cool to room temperature without disturbance. During cooling, the **12-POHSA** molecules self-assemble, leading to the formation of a stable, thermo-reversible gel.
- Characterization: The resulting organogel can be characterized by various techniques, including rheology to determine its mechanical properties, differential scanning calorimetry (DSC) to study its thermal behavior, and microscopy (e.g., SEM, TEM) to visualize the fibrous network structure.

## Synthesis of 12-Hydroxystearic Acid

**12-POHSA** is commercially produced through the hydrogenation of ricinoleic acid, the primary fatty acid in castor oil.

### Methodology:

- Hydrogenation: Ricinoleic acid is subjected to catalytic hydrogenation in the presence of a nickel or palladium catalyst at elevated temperature and pressure. This process saturates the carbon-carbon double bond present in ricinoleic acid.
- Purification: The resulting crude 12-hydroxystearic acid is then purified, typically through recrystallization from an appropriate solvent, to remove the catalyst and any byproducts.

## Biological Signaling Pathway

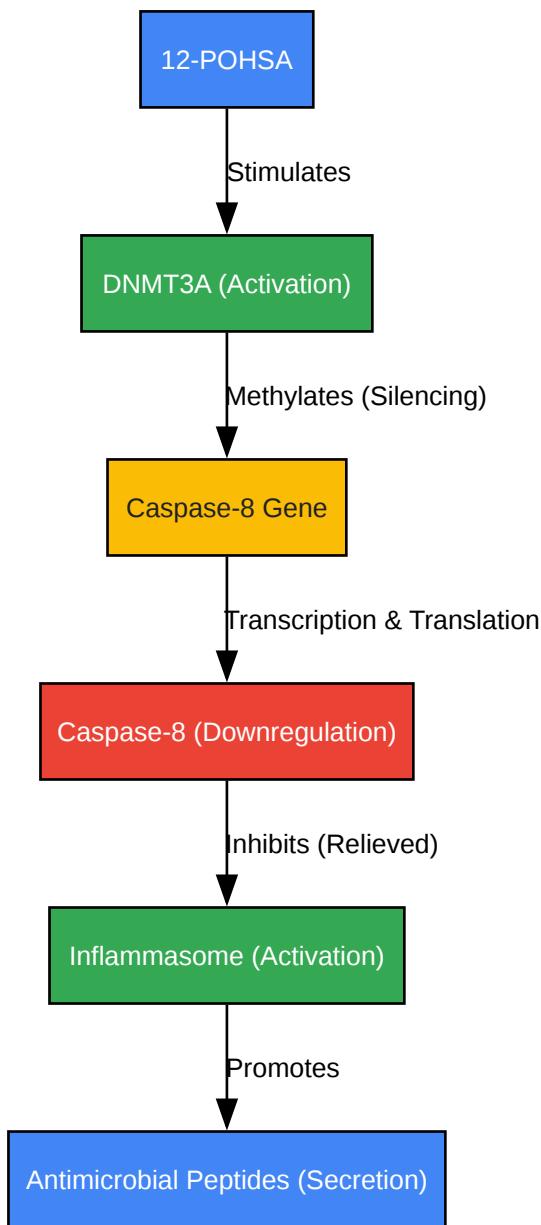
Recent research has unveiled a direct biological role for **12-POHSA** in skin immunity. A 2025 preprint study has shown that **12-POHSA** can stimulate epidermal keratinocytes to secrete

antimicrobial peptides (AMPs), which are crucial components of the skin's innate immune defense.

The proposed mechanism involves the downregulation of caspase-8, which in turn activates the inflammasome, leading to the release of AMPs. This downregulation is reportedly mediated by the acute activation of DNA methyltransferase 3A (DNMT3A), resulting in the transcriptional silencing of the caspase-8 gene.<sup>[2][3]</sup> This discovery opens new avenues for the therapeutic application of **12-POHSA** in dermatology and immunology.

The following diagram illustrates this newly identified signaling pathway.

## 12-POHSA Signaling Pathway in Keratinocytes

[Click to download full resolution via product page](#)Signaling cascade initiated by **12-POHSA** in skin cells.

## Conclusion

The unique bifunctional structure of 12-hydroxystearic acid, possessing both a hydrophilic hydroxyl head and a long hydrophobic tail, underpins its diverse and valuable properties. Its ability to form robust, thermo-reversible organogels through self-assembly has been extensively utilized in various industries. The recent discovery of its role in modulating innate immune responses in the skin highlights a new and exciting frontier for its application in drug development and dermatology. This guide provides a foundational understanding of the multifaceted nature of **12-POHSA**, offering valuable insights for researchers and scientists working at the cutting edge of materials science and medicine.

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## References

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